Application Notes and Protocols for Applying QC1 Parameters in Astronomical Trending Studies

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These application notes provide a comprehensive overview and detailed protocols for the application of Quality Control 1 (**QC1**) parameters in astronomical trending studies. **QC1**, in the context of large astronomical surveys, refers to the systematic monitoring of instrument performance and data quality through the analysis of calibration data.[1] Trending studies involve the long-term analysis of these parameters to identify temporal variations, assess instrument stability, and ensure the homogeneity of scientific data products.

Introduction to QC1 Parameters in Astronomy

In modern astronomical surveys, which generate vast amounts of data, automated data processing pipelines are essential for transforming raw observations into science-ready data products.[2] A critical component of these pipelines is a robust quality control system. The European Southern Observatory (ESO) categorizes quality control into two main levels: QC0, which is a real-time assessment of science observations, and **QC1**, which involves the monitoring of instrument performance using calibration data.[1] This document focuses on the principles and application of **QC1** parameters for trending studies.

Long-term monitoring of **QC1** parameters is crucial for:

- Assessing Instrument Health: Identifying gradual degradation or sudden changes in instrument performance.

- Ensuring Data Uniformity: Characterizing and correcting for temporal variations in data quality, which is vital for studies that span several years.

- Improving Data Reduction Pipelines: Providing feedback to refine calibration procedures and algorithms.[1]

- Informing Observing Strategies: Optimizing future observations based on a deep understanding of instrument performance under various conditions.

Key QC1 Parameters for Trending Studies

The specific **QC1** parameters monitored can vary depending on the instrument and the scientific goals of the survey. However, a core set of parameters for photometric and astrometric trending studies can be defined.

Photometric QC1 Parameters

Photometry is the measurement of the flux or intensity of light from astronomical objects.[3] Maintaining a stable and well-characterized photometric system is paramount for trending studies that rely on accurate brightness measurements, such as those of variable stars or supernovae.

Table 1: Key Photometric **QC1** Parameters

Parameter	Description	Typical Value/Range	Trending Significance
Zero Point	The magnitude of a star that would produce one count per second on the detector. It is a measure of the overall throughput of the telescope and instrument system.	20-25 mag	A declining trend may indicate mirror degradation or filter issues. Short-term variations can be caused by atmospheric changes.
PSF FWHM	The Full Width at Half Maximum of the Point Spread Function, a measure of the image sharpness (seeing).	0.5 - 2.0 arcsec	Long-term trends can indicate issues with the telescope's optical alignment or focus. Correlated with atmospheric conditions.
PSF Ellipticity	A measure of the elongation of the Point Spread Function.	< 0.1	Consistent, non-zero ellipticity can indicate tracking errors or optical aberrations.
Sky Background	The median brightness of the sky in an image, typically measured in magnitudes per square arcsecond.	18-22 mag/arcsec²	Varies with lunar phase, zenith distance, and observing conditions. Long-term trends can reveal changes in light pollution.
Read Noise	The intrinsic noise of the CCD detector when it is read out, measured in electrons.	2-10 e-	Should be stable over time. An increase can indicate problems with the detector electronics.

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Dark Current	The thermal signal generated by the detector in the absence of light, measured in electrons per pixel per second.	< 0.1 e-/pix/s	Highly dependent on detector temperature. Trending is crucial for monitoring the cooling system's performance.

Astrometric **QC1** Parameters

Astrometry is the precise measurement of the positions and motions of celestial objects.[4] Stable astrometric solutions are critical for studies of stellar proper motions, parallax, and the accurate identification of objects across different epochs.

Table 2: Key Astrometric **QC1** Parameters

Parameter	Description	Typical Value/Range	Trending Significance
Astrometric RMS	The root mean square of the residuals when matching detected sources to a reference catalog (e.g., Gaia).	< 50 mas	An increasing trend can indicate issues with the instrument's geometric distortion model or focal plane stability.
Plate Scale	The conversion factor between angular separation on the sky and linear distance on the detector, typically in arcseconds per pixel.	Instrument-specific	Variations can indicate thermal or mechanical flexure of the telescope and instrument.
Geometric Distortion	The deviation of the actual projection of the sky onto the focal plane from a perfect tangential projection.	< 0.1%	Should be stable. Changes may necessitate a re-derivation of the distortion model.
WCS Jitter	The variation in the World Coordinate System (WCS) solution between successive exposures of the same field.	< 10 mas	Can indicate short-term instabilities in the telescope pointing and tracking.

Experimental Protocols

Photometric QC1 Monitoring Protocol

Objective: To monitor the long-term photometric stability of an imaging instrument.

Methodology:

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- Standard Star Observations:

  - Select a set of well-characterized, non-variable standard stars from established catalogs (e.g., Landolt, SDSS).

  - Observe these standard star fields at regular intervals (e.g., nightly, weekly) under photometric conditions.

  - Observations should be taken in all filters used for science observations.

  - Obtain a series of dithered exposures to average over detector imperfections.

- Data Reduction:

  - Process the raw images using the standard data reduction pipeline, including bias subtraction, dark correction, and flat-fielding.

  - Perform source extraction and aperture photometry on the standard stars.

  - Calculate the instrumental magnitudes of the standard stars.

- Parameter Extraction:

  - Zero Point: Compare the instrumental magnitudes to the known catalog magnitudes of the standard stars to derive the photometric zero point for each image.

  - PSF FWHM and Ellipticity: Measure the shape of the PSF for a selection of bright, unsaturated stars in each image.

  - Sky Background: Calculate the median pixel value in source-free regions of each image.

- Trending Analysis:

  - Plot the derived **QC1** parameters as a function of time (e.g., Julian Date).

  - Analyze the plots for long-term trends, periodic variations, and outliers.

- Correlate trends with other relevant data, such as ambient temperature, humidity, and telescope maintenance logs.

Astrometric QC1 Monitoring Protocol

Objective: To monitor the long-term astrometric stability of an imaging instrument.
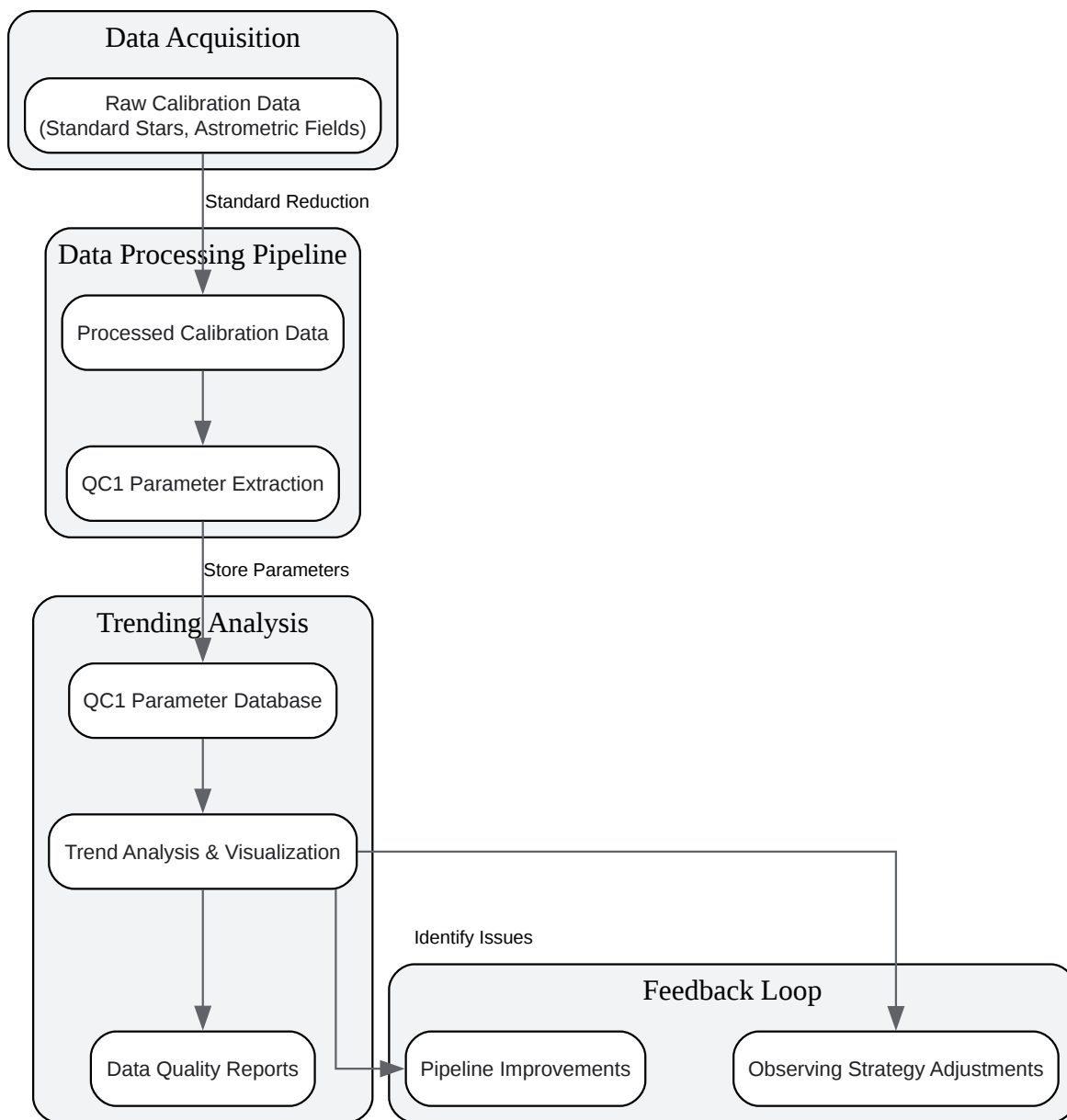
Methodology:

- Astrometric Calibration Field Observations:

  - Select dense stellar fields with a high number of well-measured reference stars from a high-precision astrometric catalog (e.g., Gaia).

  - Observe these fields at regular intervals (e.g., weekly, monthly).

  - Obtain a series of dithered exposures to cover different parts of the detector.

- Data Reduction and Astrometric Solution:

  - Process the raw images using the standard data reduction pipeline.

  - Perform source extraction and centroiding for all detected objects.

  - Match the detected sources to the reference catalog.

  - Use a tool like SCAMP to compute the astrometric solution (WCS) for each image, fitting for the geometric distortion.[5]

- Parameter Extraction:

  - Astrometric RMS: Record the root mean square of the on-sky residuals between the positions of the matched stars and their catalog positions.

  - Plate Scale and Geometric Distortion: Extract the best-fit parameters for the plate scale and the coefficients of the polynomial model for geometric distortion.

- Trending Analysis:

- Plot the astrometric RMS and the key distortion parameters as a function of time.

- Look for systematic trends or sudden jumps in the parameter values, which could indicate changes in the instrument's optical alignment or focal plane geometry.
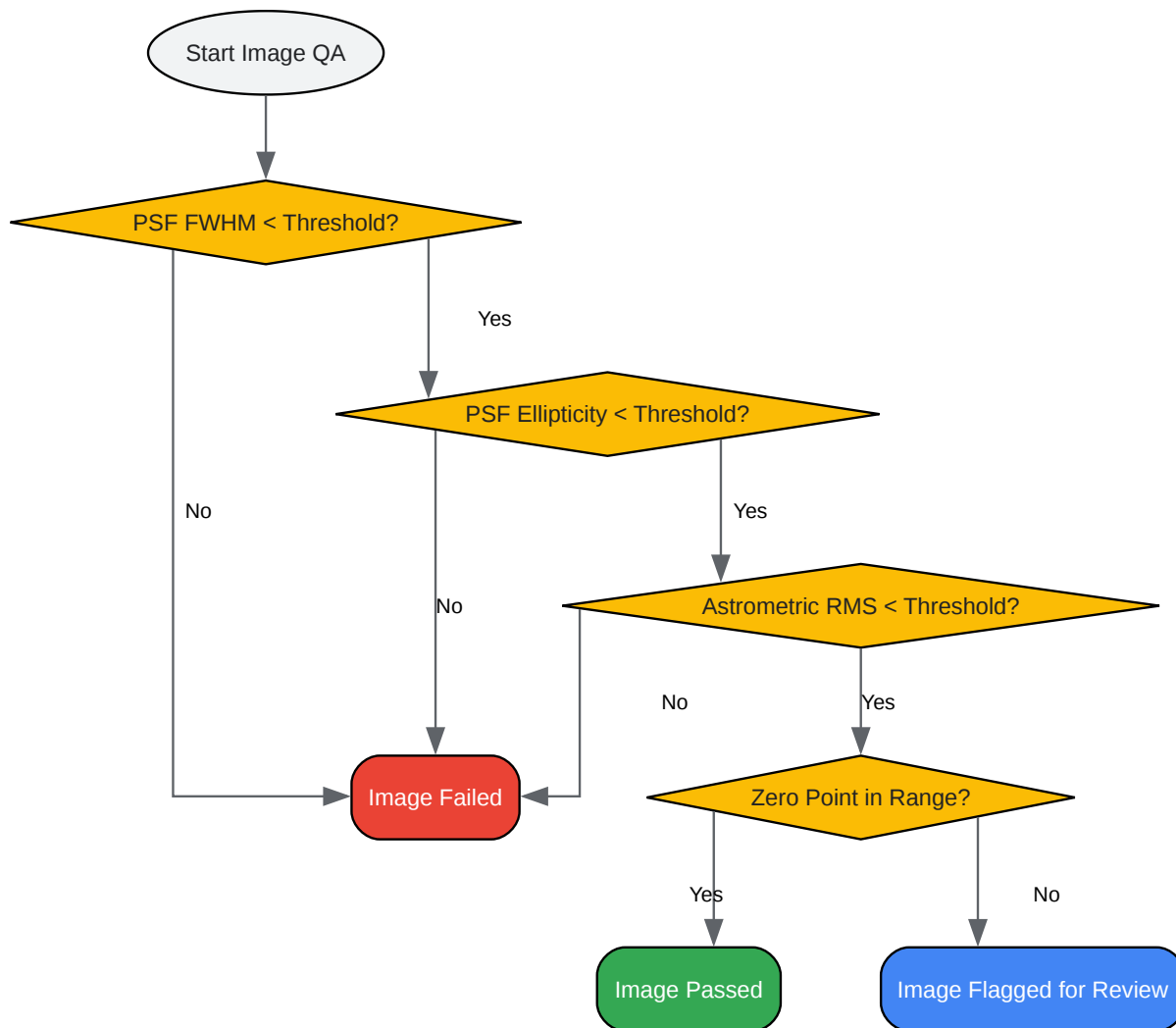
Visualizations

QC1 Data Processing and Trending Workflow

Caption: Workflow for **QC1** parameter extraction and trending analysis.

Decision Logic for Image Quality Assessment

```
Start Image QA
      │
      ▼
PSF FWHM < Threshold? ──── No ───┐
      │                          │
     Yes                         │
      ▼                          │
PSF Ellipticity < Threshold? ─ No ─┐
      │                          │ │
     Yes                         │ │
      ▼                          │ │
Astrometric RMS < Threshold? ─ No ─┤
      │                          │ │
     Yes                         ▼ ▼
      ▼                      Image Failed
Zero Point in Range?
   │          │
  Yes         No
   ▼          ▼
Image      Image Flagged
Passed     for Review
```

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Caption: Decision tree for automated image quality assessment based on **QC1** parameters.

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